

An In-depth Technical Guide to Dmeq-tad: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: Dmeq-tad

Cat. No.: B024017

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dmeq-tad, also known by its full chemical name 4-[2-(3,4-Dihydro-6,7-dimethoxy-4-methyl-3-oxo-2-quinoxaliny)ethyl]-3H-1,2,4-triazole-3,5(4H)-dione, is a fluorescent labeling reagent.[1][2] Its core structure features a highly reactive 1,2,4-triazoline-3,5-dione (TAD) moiety, which allows for rapid and specific reactions with a variety of biomolecules.[3] This property makes **Dmeq-tad** a valuable tool in bioanalytical chemistry and drug development, particularly for the derivatization and quantification of molecules like Vitamin D and its metabolites.[1][2][4] While primarily used as a labeling agent, some studies have explored its potential in other areas, such as in the treatment of acute lymphoblastic leukemia, owing to its anti-inflammatory and anti-proliferative properties observed in vitro.[5]

Chemical Structure and Identification

The chemical structure of **Dmeq-tad** is characterized by a quinoxaline derivative linked to a triazoledione ring system. This unique combination of moieties imparts its specific reactivity and fluorescent properties.

Caption: Chemical structure of **Dmeq-tad**.

Physicochemical Properties

A summary of the key physicochemical properties of **Dmeq-tad** is provided in the table below.

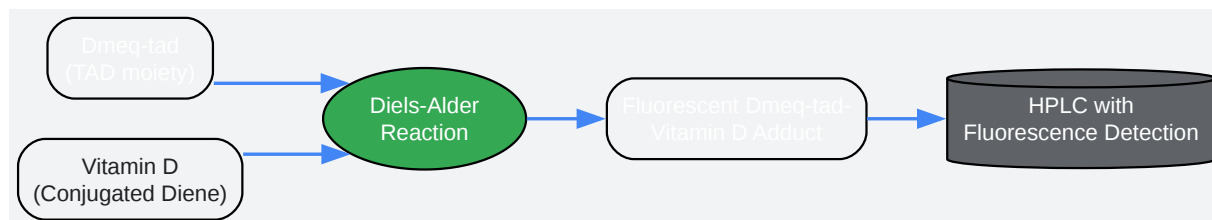
Property	Value	Reference
IUPAC Name	4-[2-(3,4-Dihydro-6,7-dimethoxy-4-methyl-3-oxo-2-quinoxaliny)ethyl]-3H-1,2,4-triazole-3,5(4H)-dione	[1][2]
CAS Number	132788-52-4	[1][2][5]
Molecular Formula	C ₁₅ H ₁₅ N ₅ O ₅	[1][2][5]
Molecular Weight	345.31 g/mol	[1][2][6]
Appearance	Bright pink or pink solid	[1][6]
Melting Point	>200°C (decomposition)	[6]
Solubility	Soluble in dichloromethane, acetone, or chloroform. Slightly soluble in DMSO and ethyl acetate (with heating/sonication).	[4][6]
SMILES	<chem>CN1C2=CC(=C(C=C2N=C(C1=O)CCN3C(=O)N=NC3=O)OC)OC</chem>	[1]
InChI	InChI=1S/C15H15N5O5/c1-19-10-7-12(25-3)11(24-2)6-9(10)16-8(13(19)21)4-5-20-14(22)17-18-15(20)23/h6-7H,4-5H2,1-3H3	[1][7]
Storage Temperature	Long-term: -20°C	[4][5]

Mechanism of Action and Applications

The primary utility of **Dmeq-tad** stems from the high reactivity of the triazoledione (TAD) moiety. TADs are known to participate in a variety of rapid and efficient chemical reactions, including Diels-Alder and ene reactions.[3][8]

Fluorescence Labeling of Vitamin D

Dmeq-tad is widely used as a reagent for the fluorescence-labeling of Vitamin D and its metabolites.[1][2][4] This application is crucial for the sensitive and specific quantification of these compounds in biological samples. The reaction involves the TAD group of **Dmeq-tad** reacting with the conjugated diene system present in Vitamin D molecules.



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Caption: Reaction pathway for **Dmeq-tad** labeling of Vitamin D.

Peptide and Biomolecule Labeling

The reactivity of **Dmeq-tad** is not limited to dienes. It can also react with electron-rich aromatic amino acids like tyrosine and tryptophan, as well as with furan-containing unnatural amino acids incorporated into peptides.[3][9] This allows for site-specific labeling of peptides and proteins. Furthermore, recent studies have demonstrated its ability to perform multiple labeling at a single site on prenylated peptides, proteins, and DNA.[10]

Experimental Protocols

General Protocol for Labeling of Farnesol with Dmeq-tad

The following is a representative protocol for the labeling of a prenylated molecule, farnesol, which can be adapted for other similar molecules.[10][11]

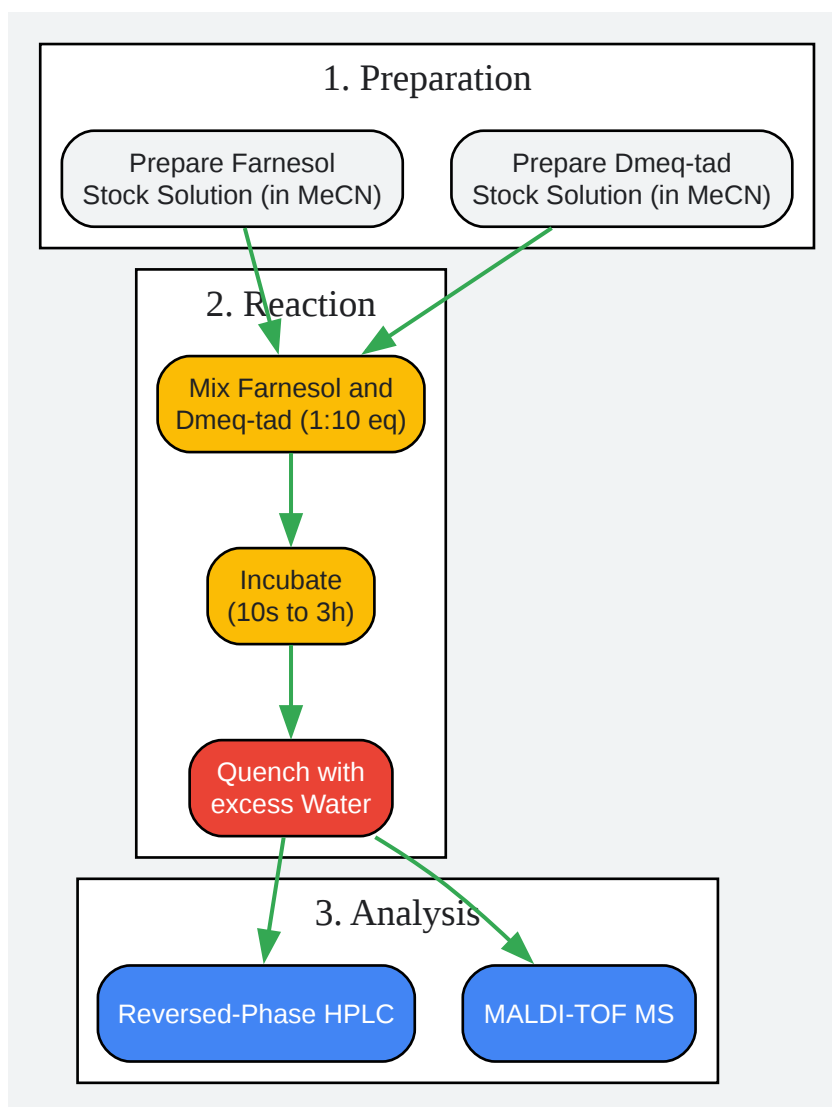
Materials:

- Farnesol
- **Dmeq-tad**

- Acetonitrile (MeCN)
- Water (for quenching)
- HPLC system for analysis
- MALDI-TOF mass spectrometer for analysis

Procedure:

- Prepare stock solutions of farnesol (e.g., 800 μ M) and **Dmeq-tad** (e.g., 4 mM) in acetonitrile.
- In a suitable reaction vessel, mix the **Dmeq-tad** solution (e.g., 10 equivalents) with the farnesol solution (1 equivalent).
- The reaction is rapid; for single-labeling, the reaction may be stopped after as little as 10 seconds. For multiple labeling, the reaction time can be extended to 3 hours or more.[\[10\]](#)[\[11\]](#)
- To stop the reaction, add an excess of water to quench the unreacted **Dmeq-tad**.
- Analyze the reaction mixture by reversed-phase HPLC and MALDI-TOF mass spectrometry to identify the formation of single-, double-, and triple-labeled products.[\[10\]](#)[\[11\]](#)



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Caption: General workflow for labeling farnesol with **Dmeq-tad**.

Quantitative Data

While **Dmeq-tad** is primarily a labeling reagent, its potential anti-proliferative and anti-inflammatory activities have been noted.[5] However, specific quantitative data such as IC50 values from comprehensive dose-response studies are not widely published in the context of it being a therapeutic agent. The quantitative data available primarily relates to its application in labeling reactions.

Parameter	Context	Value/Observation	Reference
Reaction Time	Single-labeling of farnesol	~10 seconds	[10][11]
Reaction Time	Triple-labeling of farnesol (main product)	~3 hours	[10][11]
Reaction Yield	Multiple labeling of geranylated DNA	87% overall yield (33% single, 41% double, 13% triple)	[10]
Purity	Commercially available Dmeq-tad	≥98% (by TLC)	[4]

Conclusion

Dmeq-tad is a potent and versatile fluorescent labeling reagent with significant applications in the analysis of biomolecules, most notably Vitamin D. Its utility is derived from the rapid and efficient click-like chemistry of its triazoledione moiety. The detailed understanding of its chemical properties and reaction kinetics, as outlined in this guide, is essential for its effective application in research and development. While preliminary studies suggest other potential biological activities, its primary and well-established role remains in the realm of bioanalytical chemistry. Further research may yet uncover novel applications for this interesting molecule.

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